

Stability of 6-Chloropyridazine-3-carbaldehyde: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-Chloropyridazine-3-carbaldehyde

CAS No.: 303085-53-2

Cat. No.: B1344147

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the stability of **6-Chloropyridazine-3-carbaldehyde**, a key building block in pharmaceutical and agrochemical synthesis. Due to the limited availability of direct stability studies in publicly accessible literature, this document infers the stability profile of the compound based on established principles of pyridazine and aldehyde chemistry, and general guidelines for forced degradation studies as outlined by the International Council for Harmonisation (ICH). This guide covers potential degradation pathways, recommended storage conditions, and hypothetical experimental protocols for stability testing. The information herein is intended to guide researchers in handling, storing, and analyzing **6-Chloropyridazine-3-carbaldehyde** and its derivatives.

Introduction

6-Chloropyridazine-3-carbaldehyde is a heterocyclic aromatic aldehyde whose utility in organic synthesis is significant. The presence of a reactive aldehyde group and a chlorine atom

on the electron-deficient pyridazine ring makes it a versatile precursor for a variety of more complex molecules. Understanding the stability of this compound under different environmental conditions is crucial for ensuring the integrity of synthetic processes, the quality of resulting products, and the reliability of toxicological studies. This guide aims to provide a foundational understanding of its stability profile.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **6-Chloropyridazine-3-carbaldehyde** is presented in Table 1.

Table 1: Chemical and Physical Properties of **6-Chloropyridazine-3-carbaldehyde**

Property	Value
Molecular Formula	C ₅ H ₃ ClN ₂ O
Molecular Weight	142.54 g/mol
CAS Number	303085-53-2
Appearance	Solid
Melting Point	77-81 °C
Boiling Point	334.6 °C at 760 mmHg
Storage Temperature	2-8°C, under inert gas

Inferred Stability Profile and Potential Degradation Pathways

While specific quantitative stability data for **6-Chloropyridazine-3-carbaldehyde** is not readily available, its chemical structure allows for the inference of several potential degradation pathways under stress conditions such as hydrolysis, oxidation, and photolysis.

Hydrolytic Stability

The pyridazine ring is electron-deficient, which makes the chlorine atom susceptible to nucleophilic aromatic substitution (S_NAr). Under aqueous acidic or basic conditions, hydrolysis is a probable degradation pathway.

- **Acidic Conditions:** Under acidic conditions, the pyridazine nitrogen atoms can be protonated, further activating the ring towards nucleophilic attack. However, the aldehyde group may be relatively stable, though hydration to form a geminal diol is possible.
- **Basic Conditions:** In the presence of hydroxide ions, nucleophilic substitution of the chlorine atom to form 6-hydroxypyridazine-3-carbaldehyde is a highly likely degradation route. The aldehyde group may also be susceptible to reactions such as the Cannizzaro reaction under strong basic conditions, leading to a mixture of the corresponding alcohol and carboxylic acid.

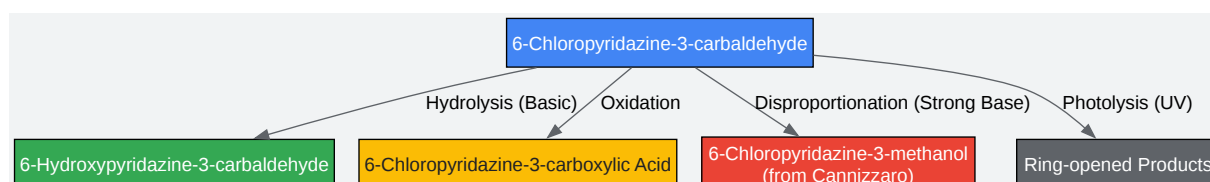
Oxidative Stability

The aldehyde functional group is well-known to be susceptible to oxidation. Common oxidizing agents, including atmospheric oxygen, can lead to the formation of 6-chloropyridazine-3-carboxylic acid. This process can be accelerated by the presence of light and metal ions.

Photostability

Heterocyclic aromatic compounds can undergo photodegradation. While pyridazines are generally reported to be more resistant to photodegradation compared to pyridines, prolonged exposure to UV light could potentially lead to ring-opening reactions or the formation of radical species, initiating further degradation.

The following diagram illustrates the inferred degradation pathways of **6-Chloropyridazine-3-carbaldehyde**.



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Figure 1: Inferred Degradation Pathways of **6-Chloropyridazine-3-carbaldehyde**.

Recommended Storage and Handling

Based on its chemical nature, the following storage and handling procedures are recommended to maintain the stability of **6-Chloropyridazine-3-carbaldehyde**:

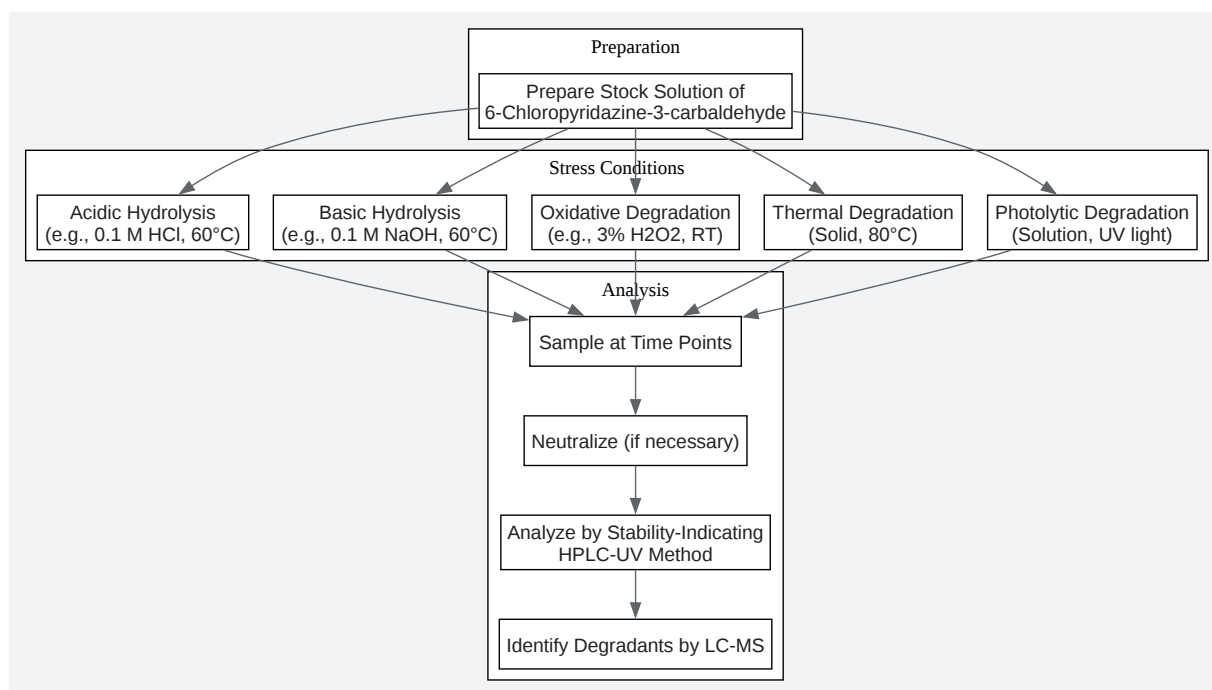
- Storage: Store in a tightly sealed container in a cool (2-8°C), dry, and well-ventilated area.[1] [2] Protect from light, moisture, and air. Storage under an inert atmosphere (e.g., argon or nitrogen) is advisable.
- Handling: Handle in a well-ventilated area, preferably in a fume hood. Avoid contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including gloves and safety glasses. Keep away from strong oxidizing agents, strong acids, and strong bases.

Hypothetical Experimental Protocols for Stability Studies

To definitively determine the stability of **6-Chloropyridazine-3-carbaldehyde**, a forced degradation study would be necessary. The following section outlines a general experimental protocol that could be adapted for this purpose.

General Workflow for Forced Degradation Study

The following diagram outlines a typical workflow for conducting a forced degradation study.



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Figure 2: General Workflow for a Forced Degradation Study.

Detailed Methodologies

5.2.1. Preparation of Stock Solution: Prepare a stock solution of **6-Chloropyridazine-3-carbaldehyde** in a suitable solvent (e.g., acetonitrile or methanol) at a concentration of 1 mg/mL.

5.2.2. Stress Conditions:

- Acidic Hydrolysis: To 1 mL of the stock solution, add 1 mL of 0.1 M HCl. Keep the mixture at 60°C.
- Basic Hydrolysis: To 1 mL of the stock solution, add 1 mL of 0.1 M NaOH. Keep the mixture at 60°C.
- Oxidative Degradation: To 1 mL of the stock solution, add 1 mL of 3% hydrogen peroxide. Keep the mixture at room temperature.
- Thermal Degradation: Store the solid compound in an oven at 80°C.
- Photolytic Degradation: Expose the stock solution in a quartz cuvette to UV light (e.g., 254 nm) in a photostability chamber.

5.2.3. Sampling and Analysis: Withdraw aliquots from the stressed samples at appropriate time intervals (e.g., 0, 2, 4, 8, 24 hours). For acidic and basic samples, neutralize with an equivalent amount of base or acid, respectively. Dilute all samples to a suitable concentration and analyze using a validated stability-indicating HPLC-UV method. The identification of degradation products would typically be performed using LC-MS.

Quantitative Data Summary (Hypothetical)

As no specific experimental data is available, the following tables are provided as templates for how such data would be presented. These tables can be populated by researchers upon completion of stability studies.

Table 2: Summary of Degradation under Various Stress Conditions (Hypothetical)

Stress Condition	Reagent/Condition	Time (hours)	% Degradation	Number of Degradants
Acidic Hydrolysis	0.1 M HCl, 60°C	24		
Basic Hydrolysis	0.1 M NaOH, 60°C	24		
Oxidation	3% H ₂ O ₂ , RT	24		
Thermal	80°C (Solid)	24		
Photolytic	UV Light (254 nm)	24		

Table 3: Kinetic Data for Degradation (Hypothetical)

Condition	Rate Constant (k)	Half-life (t _{1/2})	Correlation Coefficient (R ²)
Acidic Hydrolysis			
Basic Hydrolysis			
Oxidation			

Conclusion

While direct, quantitative stability data for **6-Chloropyridazine-3-carbaldehyde** is not currently available in the public domain, a comprehensive understanding of its chemical nature allows for the inference of its stability profile. The compound is likely susceptible to degradation via hydrolysis (especially under basic conditions), oxidation of the aldehyde group, and potentially photolysis. The provided hypothetical experimental protocols and data tables offer a framework for researchers to conduct their own stability studies. Proper storage and handling, as outlined in this guide, are essential to ensure the integrity of **6-Chloropyridazine-3-carbaldehyde** for its intended applications in research and development.

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References

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